

Mesitaldehyde: A Technical Profile of its Thermal Properties

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Compound of Interest

Compound Name: Mesitaldehyde

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This technical guide provides an in-depth overview of the melting and boiling points of **mesitaldehyde** (2,4,6-trimethylbenzaldehyde), a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and fragrances. The document details the physical constants of this aromatic aldehyde and outlines the standard experimental procedures for their determination, ensuring a rigorous and reproducible scientific approach.

Physicochemical Data of Mesitaldehyde

Mesitaldehyde is a colorless to light yellow liquid at room temperature with a characteristic aromatic odor.^{[1][2]} Its thermal properties are critical for its handling, storage, and application in various chemical syntheses. The following table summarizes the reported melting and boiling points from various sources.

Physical Property	Temperature Range (°C)	Temperature Range (K)	Temperature Range (°F)	References
Melting Point	10–14 °C	283.15–287.15 K	50–57.2 °F	^{[1][2][3][4][5][6]} ^[7]
Boiling Point	237–238.5 °C	510.15–511.65 K	458.6–461.3 °F	^{[1][2][3][4][5][6]} ^{[7][8][9]}

Experimental Protocols for Thermal Property Determination

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment.[1][10] The following are detailed methodologies for establishing these physical constants for organic compounds like **mesitaldehyde**.

Melting Point Determination: Capillary Method

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[1][11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[1]
- Capillary tubes (sealed at one end)[1]
- Thermometer
- Mortar and pestle (if the sample is not a fine powder)
- Watch glass

Procedure:

- Sample Preparation: Ensure the **mesitaldehyde** sample is solidified by cooling and is thoroughly dry.[12] If necessary, pulverize a small amount of the solid sample into a fine powder using a mortar and pestle.[6]
- Packing the Capillary Tube: Press the open end of a capillary tube into the powdered sample on a watch glass.[1] The sample should be packed to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.[4][12]
- Apparatus Setup:
 - Mel-Temp Apparatus: Place the packed capillary tube into the sample holder of the apparatus.[12]

- Thiele Tube: Attach the capillary tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[9] Immerse the assembly in the oil of the Thiele tube.[9]
- Heating and Observation:
 - Heat the apparatus rapidly to a temperature about 15-20°C below the expected melting point.[4][7]
 - Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.[4]
 - Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). [1][4] This range is the melting point of the sample.
- Data Recording: The melting point is recorded as a range of these two temperatures.[1] For a pure compound, this range is typically narrow (0.5-1.0°C).[1]

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a microscale technique suitable for determining the boiling point of small quantities of a liquid.[2]

Apparatus:

- Thiele tube filled with mineral oil[2]
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band
- Heating source (e.g., Bunsen burner)

Procedure:

- Sample Preparation: Place a few drops of liquid **mesitaldehyde** into the small test tube.[8]
- Capillary Inversion: Place the capillary tube into the test tube with its open end downwards.[3]
- Apparatus Assembly: Attach the test tube to the thermometer with a rubber band so that the sample is level with the thermometer bulb.[9]
- Heating: Insert the assembly into the Thiele tube, ensuring the rubber band is above the oil level.[2] Gently heat the side arm of the Thiele tube.[2] Convection currents will ensure uniform heating of the oil bath.[9]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[3] Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Cooling and Measurement: Remove the heat source and allow the apparatus to cool. The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[2][9]

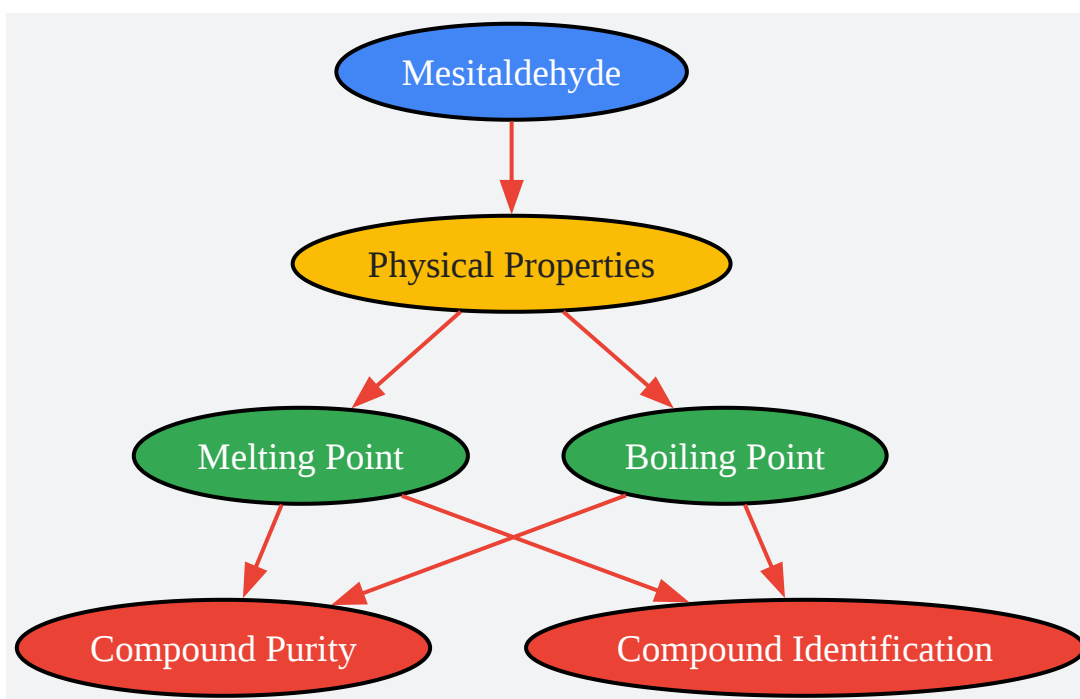
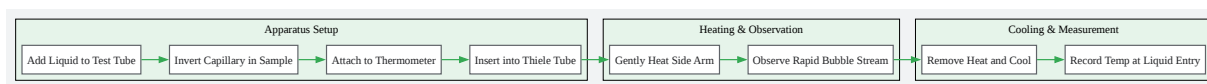
Process Visualization

To aid in the understanding of the experimental workflows, the following diagrams have been generated using the Graphviz DOT language.



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Caption: Workflow for Melting Point Determination.



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